Application Note: High-Purity Isolation of 5-Methoxyindan via Low-Temperature Crystallization[1]

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Compound of Interest	
Compound Name:	*5-Methoxyindan*
CAS No.:	*5111-69-3*
Cat. No.:	*B1585329*

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Executive Summary & Scope

5-Methoxyindan (CAS: 1006-04-8) is a critical pharmacophore and intermediate in the synthesis of benzo[c]fluorenone derivatives and ninhydrin analogs.[1] Unlike its oxidized derivative 5-methoxy-1-indanone (a solid melting at ~109°C), **5-Methoxyindan** presents a unique purification challenge: it exists as a liquid or low-melting solid at room temperature (BP: ~238°C; MP: < 25°C).[1]

While fractional distillation is the standard industrial purification method, it often fails to adequately separate structural isomers (e.g., 4-methoxyindan) due to overlapping vapor pressures.[1] This guide details a Low-Temperature Solvent Crystallization protocol. This thermodynamic approach leverages lattice energy differences rather than volatility, allowing for the isolation of >99.8% pure **5-Methoxyindan** from crude reaction mixtures.[1]

Critical Nomenclature Note

- Target:**5-Methoxyindan** (Liquid/Low-Melting Solid, CAS 1006-04-8).[1]

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- Not to be confused with: 5-Methoxyindole (Solid, MP ~55°C) or 5-Methoxy-1-indanone (Solid, MP ~109°C).[1]

Physicochemical Context & Strategy

The Challenge: Oiling Out vs. Crystallization

The primary failure mode in purifying low-melting aromatics is "oiling out" (Liquid-Liquid Phase Separation) rather than discrete crystal formation.[1] To circumvent this, the solvent system must maintain the impurity in the solution phase at sub-zero temperatures while forcing the target **5-Methoxyindan** into an ordered lattice.[1]

Property	Value	Implication for Protocol
Physical State (25°C)	Colorless to pale yellow liquid	Requires sub-ambient processing (-20°C to -78°C).[1]
Boiling Point	143–145°C (60 mmHg)	Distillation requires high vacuum; thermal degradation risk.[1]
Solubility	Lipophilic (LogP ~2.[1]8)	Miscible with Hexane, DCM, EtAc; Insoluble in Water.[1]
Major Impurities	4-Methoxyindan, Indan, Dimers	Isomers co-distill but have distinct crystal packing energies.[1]

Strategic Solvent Selection

We utilize a polar/non-polar gradient to drive crystallization.[1]

- Primary Solvent (Dissolution): n-Pentane or n-Hexane (Low freezing point, high solubility).[1]
- Anti-Solvent (Crystallization Trigger): Methanol (Induces polarity shift at low temps).[1]

Experimental Protocol

Materials & Equipment

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- Crude **5-Methoxyindan**: >85% purity (pre-purified via short-path distillation).[1]
- Solvents: n-Pentane (HPLC Grade), Methanol (Anhydrous).[1]
- Cooling Bath: Dry Ice/Acetone (-78°C) or Ethylene Glycol/Water Chiller (-20°C).[1]
- Filtration: Jacketed sintered glass funnel (cooled) or vacuum filtration in a cold room.[1]

Step-by-Step Low-Temperature Crystallization

Phase A: Dissolution & Saturation[1]

- Preparation: Place 10.0 g of crude **5-Methoxyindan** in a 50 mL round-bottom flask.
- Solvation: Add n-Pentane dropwise at room temperature (25°C) with gentle stirring.
  - Target: Add just enough solvent to create a clear, homogeneous solution (approx. 1:1 to 1:2 w/v ratio).[1]
  - Expert Insight: Excess solvent will drastically reduce yield at low temperatures.[1] Keep the solution concentrated.

Phase B: Controlled Cooling & Nucleation

- Initial Cooling: Submerge the flask in an ice bath (0°C). Stir at 100 RPM.
- Seeding (Critical): If the solution remains clear or becomes milky (oiling out) after 20 mins:
  - Introduce a "seed" crystal of pure **5-Methoxyindan** (if available) on a glass rod.[1]
  - Alternative: Scratch the inner wall of the flask with a glass rod to induce nucleation sites.[1]
- Deep Cooling: Transfer the flask to a Dry Ice/Acetone bath (-78°C) or a cryostat set to -40°C.
- Maturation: Allow the system to stand undisturbed for 2–4 hours.
  - Observation: **5-Methoxyindan** should form white/colorless needles or plates.[1] Impurities (isomers) remain in the pentane mother liquor.[1]

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Phase C: Cold Filtration (The "Race Against Heat")

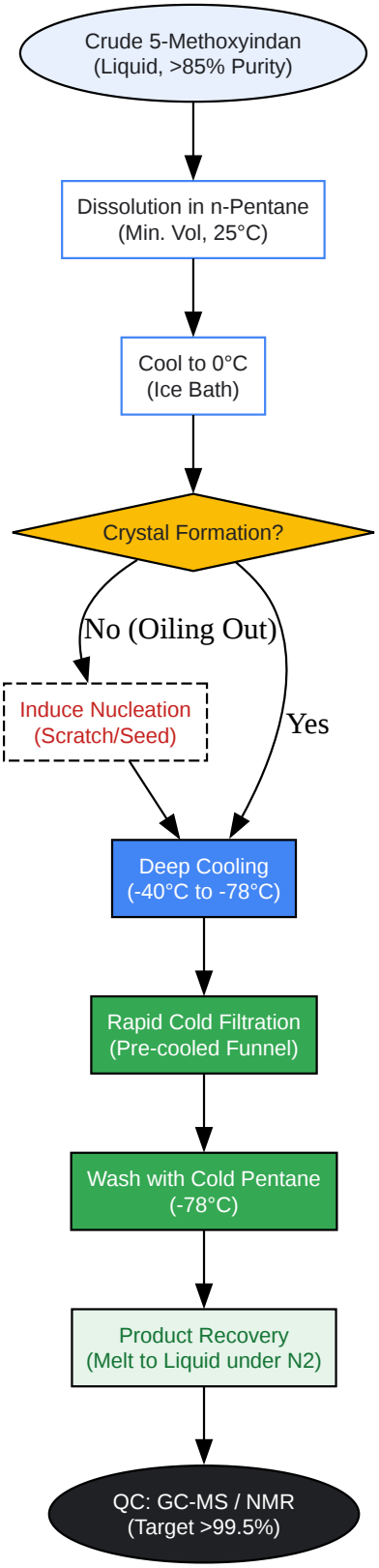
Speed is essential.[1] The solid will melt if it warms to room temperature.[1]

- Setup: Pre-cool the sintered glass funnel and receiving flask in the freezer or by pouring cold pentane through them.
- Filtration: Rapidly pour the cold slurry into the funnel under vacuum.
- Wash: Immediately wash the filter cake with ultra-cold (-78°C) pentane (2 x 5 mL).
- Isolation:
  - If Product is Solid at RT: Dry under high vacuum on the filter.[1]
  - If Product is Liquid at RT: Transfer the cold solid to a tared flask and allow it to melt/warm to RT under nitrogen flow. Remove residual solvent via rotary evaporation (cold trap).[1]

Visualizing the Workflow

The following diagram illustrates the thermodynamic pathway and decision logic for the purification process.

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Figure 1: Logic flow for the low-temperature crystallization of **5-Methoxyindan**, emphasizing the critical nucleation step to prevent phase separation.

Quality Control & Validation

To validate the success of the recrystallization, the following analytical methods are required.

Parameter	Method	Acceptance Criteria
Purity	GC-MS or HPLC (C18, MeOH/Water)	> 99.5% Area
Isomer Content	1H-NMR (CDCl3)	Absence of doublet splitting variation at aromatic region (distinguishes 4- vs 5-methoxy).[1]
Solvent Residue	Headspace GC	< 500 ppm Pentane

Self-Validation Check:

- Did the product melt upon warming?Yes: Confirms isolation of the low-melting **5-Methoxyindan**. No: If MP > 50°C, suspect contamination with 5-Methoxyindole or Indanone.[1]

Troubleshooting Guide

Issue: "Oiling Out" (Two liquid layers form instead of crystals).

- Cause: Cooling too rapidly or concentration is too high.[1]
- Remedy: Re-warm to room temp.[1][2][3] Add 10% more pentane.[1] Cool slowly (1°C/min).[1] Add a drop of Methanol as a co-solvent to alter the solubility parameter.[1]

Issue: Low Yield.

- Cause: Product solubility in pentane is too high even at -78°C.[1]

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- Remedy: Switch solvent system to Methanol/Water (9:1).[1] Dissolve warm, then freeze. **5-Methoxyindan** is less soluble in cold aqueous methanol than in pentane.[1]

References

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